

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of 4-Isopropoxybenzoic Acid

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Compound of Interest

Compound Name: 4-Isopropoxybenzoic acid

Cat. No.: B1664614

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Isopropoxybenzoic acid is a chemical intermediate used in the synthesis of various organic molecules, including pharmaceuticals and other specialty chemicals. Accurate and reliable quantification of **4-isopropoxybenzoic acid** is crucial for quality control of starting materials, monitoring reaction progress, and ensuring the purity of the final products. This application note details a robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **4-isopropoxybenzoic acid**. The described protocol is suitable for assay and purity analysis.

Physicochemical Properties of 4-Isopropoxybenzoic Acid

A summary of the key physicochemical properties of **4-isopropoxybenzoic acid** is provided in the table below. These properties are essential for the development of an effective HPLC method.

Property	Value	Reference
CAS Number	13205-46-4	[1][2]
Molecular Formula	C ₁₀ H ₁₂ O ₃	[3][4]
Molecular Weight	180.20 g/mol	[3][5]
Melting Point	164-167 °C	[1][2]
pKa	4.68 (at 20°C)	[2]
Water Solubility	Insoluble	[2][4]

Experimental Protocols

This section provides a detailed methodology for the HPLC analysis of **4-isopropoxybenzoic acid**.

1. Reagents and Materials

- Standards: **4-Isopropoxybenzoic acid** (analytical standard grade, ≥99% purity).
- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade).
- Reagents: Phosphoric acid (analytical grade), Potassium dihydrogen phosphate (analytical grade).
- Water: Deionized water, filtered through a 0.45 µm membrane.
- Sample Filtration: 0.45 µm syringe filters (e.g., PTFE or Nylon).

2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector is suitable for this analysis.

Parameter	Condition
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile and 0.1% Phosphoric Acid in Water (40:60, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm
Injection Volume	10 µL
Run Time	10 minutes

3. Preparation of Solutions

- Mobile Phase Preparation: To prepare 1 L of the mobile phase, add 400 mL of acetonitrile to 600 mL of deionized water containing 1 mL of phosphoric acid. Mix thoroughly and degas before use.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **4-isopropoxybenzoic acid** standard into a 100 mL volumetric flask. Dissolve and dilute to volume with methanol. This stock solution should be stored at 4°C.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations in the range of 1-100 µg/mL.

4. Sample Preparation

- Accurately weigh a sample containing **4-isopropoxybenzoic acid** and transfer it to a volumetric flask.
- Add methanol to dissolve the sample, using sonication if necessary.
- Dilute to the mark with methanol and mix well.

- Further dilute an aliquot with the mobile phase to a concentration within the calibration range.
- Filter the final solution through a 0.45 μm syringe filter into an HPLC vial before injection.

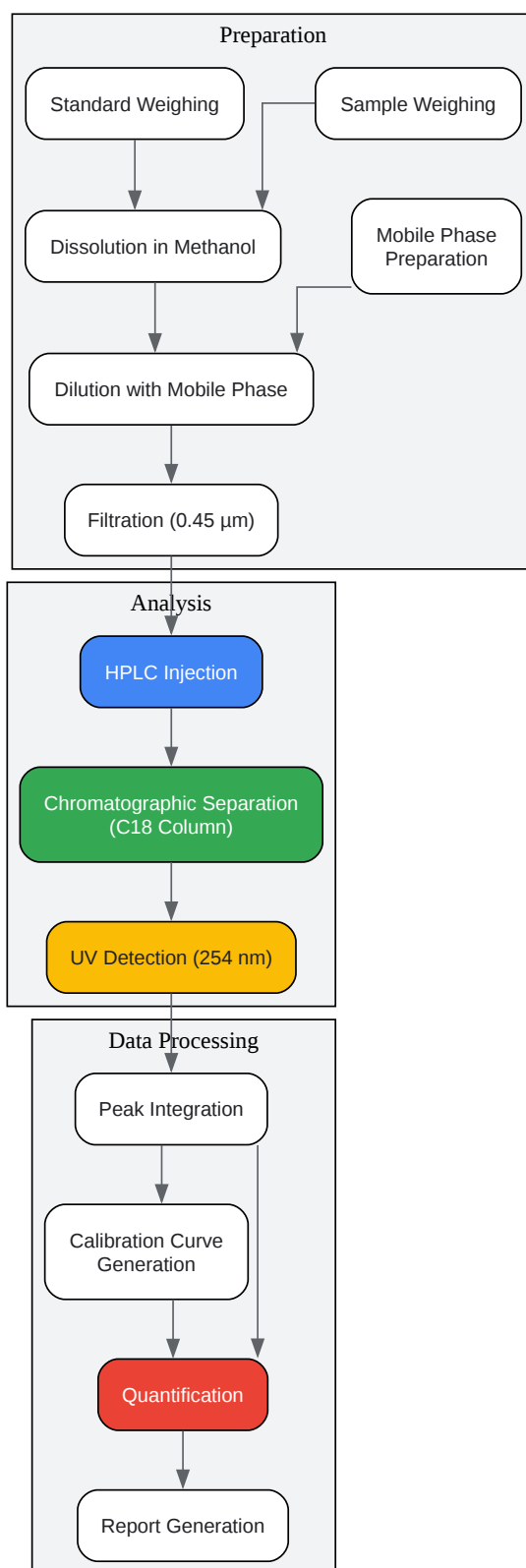
Data Presentation

The performance of the HPLC method is summarized in the table below. The data presented are typical and may vary depending on the specific instrumentation and column used.

Parameter	Expected Value
Retention Time (t_R)	~ 4.5 min
Tailing Factor (T_f)	≤ 1.5
Theoretical Plates (N)	> 2000
Linearity (r^2)	≥ 0.999
Limit of Detection (LOD)	~ 0.1 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	~ 0.3 $\mu\text{g/mL}$

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow of the HPLC analysis of **4-isopropoxybenzoic acid**.



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Caption: HPLC analysis workflow for **4-isopropoxybenzoic acid**.

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